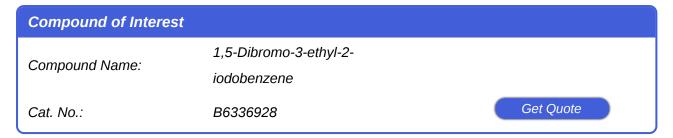


## In-Depth Technical Guide: 1,5-Dibromo-3-ethyl-2iodobenzene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, handling, and physicochemical properties of **1,5-Dibromo-3-ethyl-2-iodobenzene** (CAS No. 1160573-80-7). Due to the limited availability of experimental data, this document incorporates predicted values from computational models to offer as complete a profile as possible for research and development applications.

#### **Chemical Identity and Properties**

**1,5-Dibromo-3-ethyl-2-iodobenzene** is a halogenated aromatic compound with the molecular formula C<sub>8</sub>H<sub>7</sub>Br<sub>2</sub>I. Its structure features a benzene ring substituted with two bromine atoms, one iodine atom, and one ethyl group.

Table 1: Physicochemical Data for **1,5-Dibromo-3-ethyl-2-iodobenzene** 



Property	Value	Source	
CAS Number	1160573-80-7	Safety Data Sheet	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Br <sub>2</sub> I	Safety Data Sheet	
Molecular Weight	417.85 g/mol	Calculated	
Appearance	No data available	-	
Melting Point	Predicted: 50-90 °C	Computational Prediction	
Boiling Point	Predicted: 330-370 °C	Computational Prediction	
Density	Predicted: 2.2-2.4 g/cm <sup>3</sup>	Computational Prediction	
Solubility in Water	No data available (Expected to be low)	Safety Data Sheet	

### **Safety and Hazard Information**

As with any chemical compound, **1,5-Dibromo-3-ethyl-2-iodobenzene** should be handled with care in a well-ventilated laboratory setting, utilizing appropriate personal protective equipment (PPE). The available Safety Data Sheet (SDS) indicates a lack of specific toxicological data. Therefore, it is prudent to treat this compound as potentially hazardous.

Table 2: Hazard Identification and Precautionary Statements



Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed. (Predicted)	P264, P270, P301+P312, P501
Skin Corrosion/Irritatio n	GHS07	Warning	H315: Causes skin irritation. (Predicted)	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation. (Predicted)	P280, P305+P351+P33 8, P337+P313
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation. (Predicted)	P261, P271, P304+P340, P312, P403+P233, P501

Note: Hazard statements and precautionary measures are based on predictions for structurally similar compounds and should be treated as a guideline in the absence of experimental data.

#### **First Aid Measures:**

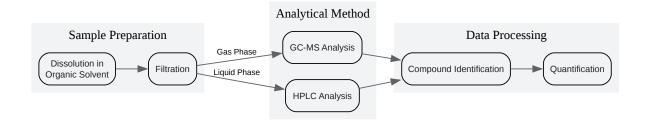
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a
  poison center or doctor if you feel unwell.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.



# **Experimental Protocols General Analytical Methods for Halogenated Benzenes**

While a specific analytical method for **1,5-Dibromo-3-ethyl-2-iodobenzene** has not been documented in publicly available literature, general methods for halogenated benzenes can be adapted. These typically involve chromatographic techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a standard and highly effective
  method for the separation and identification of halogenated organic compounds.[1] A nonpolar or mid-polarity capillary column would likely be suitable for separation. The mass
  spectrometer allows for confirmation of the molecular weight and fragmentation pattern,
  aiding in structural elucidation.
- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with a C18 column and a mobile phase consisting of a mixture of water and an organic solvent (e.g., acetonitrile or methanol) can also be used for the analysis of halogenated aromatic compounds.[2] UV detection is typically employed.[2]



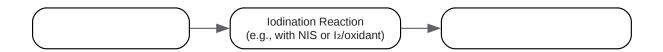
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**Caption:** General analytical workflow for halogenated benzenes.

#### **Conceptual Synthesis Pathway**

A specific, peer-reviewed synthesis protocol for **1,5-Dibromo-3-ethyl-2-iodobenzene** is not readily available. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles for the functionalization of aromatic rings. A potential starting material could be **1,3-dibromo-5-ethylbenzene**, which would then undergo iodination.





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**Caption:** A conceptual synthesis pathway.

# Biological Activity and Drug Development Applications

There is currently no publicly available information detailing the biological activity, signaling pathways, or specific applications of **1,5-Dibromo-3-ethyl-2-iodobenzene** in drug development. Halogenated benzene derivatives are a broad class of compounds with diverse biological activities, and as such, this molecule could be of interest as a scaffold or intermediate in medicinal chemistry. Further research is required to elucidate any potential therapeutic applications.

### **Handling and Storage**

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid contact with skin and eyes. Avoid formation of dust and aerosols.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

### **Disposal Considerations**

Dispose of this compound and its container in accordance with local, regional, national, and international regulations. Do not allow it to enter the environment.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available. It is not a substitute for a formal Safety Data Sheet (SDS) and should not be used as the sole basis for safety and handling decisions. Researchers should always consult the most up-to-date SDS from the supplier and conduct a thorough risk assessment before using this chemical.



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#### References

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